

Ethyl Trityl Ether: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Ethyl trityl ether

Cat. No.: B1595318

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **ethyl trityl ether**. The following sections detail the compound's physical and chemical properties, known hazards, and recommended safety protocols. This guide is intended for professionals in research, and drug development, and it is crucial to supplement this information with your institution's specific safety guidelines and a thorough review of the full Safety Data Sheet (SDS) before use.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **ethyl trityl ether**. These properties are essential for understanding its behavior and for designing safe experimental and storage protocols.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₀ O	[1]
Molecular Weight	288.4 g/mol	[1]
Appearance	Not explicitly stated, likely a solid	General chemical knowledge
Boiling Point	382.1 °C at 760 mmHg	ChemSrc
Density	1.059 g/cm ³	ChemSrc
CAS Number	968-39-8	[1]
IUPAC Name	[ethoxy(diphenyl)methyl]benzene	[1]
Synonyms	Ethyl triphenylmethyl ether	[1]

Hazard Identification and GHS Classification

Ethyl trityl ether has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazard identified is its potential for long-term adverse effects on aquatic life.

Hazard Class	Hazard Category	Hazard Statement
Hazardous to the aquatic environment, long-term hazard	Aquatic Chronic 4	H413: May cause long lasting harmful effects to aquatic life. [1]

Precautionary Statements:

- P273: Avoid release to the environment.[1]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[1]

It is important to note that comprehensive toxicological data for **ethyl trityl ether** is limited. One source indicates that the toxicological properties have not been fully investigated.^[2] Therefore, it should be handled with the care due to a compound with unknown toxicity. As an ether, it is also prudent to consider the potential for peroxide formation upon storage, a common hazard for this class of compounds.

Experimental Protocols for Safety Assessment

While specific experimental safety data for **ethyl trityl ether** is not readily available, the following section outlines the standard OECD guidelines that would be used to assess the safety of a similar chemical compound. These protocols provide a framework for understanding how toxicity and other hazards are evaluated.

Acute Oral Toxicity (OECD Guideline 420)

This guideline details a method for assessing the acute oral toxicity of a substance.^{[3][4][5][6][7]}

- Principle: The test substance is administered orally to a group of animals at one of a series of fixed dose levels. The procedure is a stepwise process where the results from a single animal are used to determine the dose for the next animal. The aim is to identify a dose that causes signs of toxicity but no mortality.^{[3][6]}
- Methodology:
 - Animal Selection: Healthy, young adult rodents (typically female rats) are used.^[5]
 - Sighting Study: A preliminary study is conducted on a small number of animals to determine the appropriate starting dose for the main study.^{[4][6]}
 - Main Study: The substance is administered at one of the fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg body weight).^[6]
 - Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.^[7]

- Endpoint: The test allows for the classification of the substance into a GHS category for acute oral toxicity based on the observed effects at different dose levels.[\[3\]](#)[\[5\]](#)

Acute Dermal Toxicity (OECD Guideline 402)

This guideline is used to determine the potential for a substance to cause adverse effects through skin contact.[\[8\]](#)

- Principle: The test substance is applied to the skin of a group of animals in a stepwise manner at fixed doses.[\[9\]](#)
- Methodology:
 - Animal Selection: Typically, rats are used.
 - Dose Application: The substance is applied uniformly to a shaved area of the back. The area is then covered with a porous gauze dressing for 24 hours.
 - Observation: Animals are observed for signs of toxicity and skin reactions for at least 14 days.
 - Endpoint: The results are used to classify the substance for acute dermal toxicity.[\[9\]](#)

Acute Inhalation Toxicity (OECD Guideline 403)

This guideline assesses the potential for adverse effects from inhaling a substance.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Principle: Animals are exposed to the test substance in the form of a gas, vapor, or aerosol in a controlled inhalation chamber for a defined period.[\[1\]](#)[\[10\]](#)[\[11\]](#)
- Methodology:
 - Exposure: Groups of animals are exposed to different concentrations of the test substance, typically for 4 hours.[\[10\]](#)[\[11\]](#)
 - Observation: Animals are observed for signs of toxicity and mortality during and after exposure for up to 14 days.[\[10\]](#)[\[12\]](#)

- Endpoint: The LC50 (lethal concentration for 50% of the test animals) is determined, which is then used for GHS classification.[\[11\]](#)

In Vitro Skin Corrosion (OECD Guideline 431)

This in vitro method is used to identify corrosive substances without the use of live animals.[\[13\]](#)
[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Principle: The test uses a reconstructed human epidermis (RhE) model that mimics the properties of human skin. A substance's corrosive potential is determined by its ability to cause cell death in the RhE tissue.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Methodology:
 - Application: The test substance is applied topically to the surface of the RhE tissue.[\[14\]](#)
 - Incubation: The tissue is incubated for specific time points (e.g., 3 minutes and 1 hour).
 - Viability Assessment: Cell viability is measured using a colorimetric assay (e.g., MTT assay).
 - Endpoint: A substance is classified as corrosive if the cell viability falls below a certain threshold.[\[16\]](#)

Aquatic Toxicity (OECD Guideline 202)

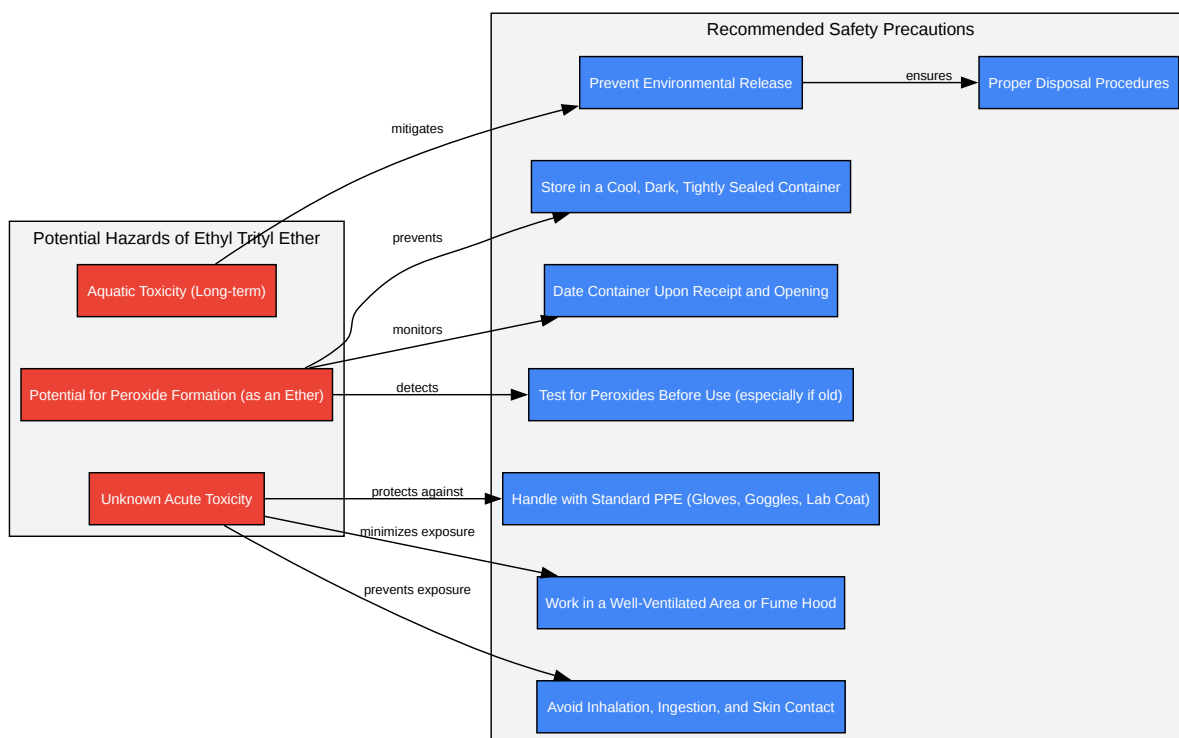
This guideline assesses the acute toxicity of a substance to aquatic invertebrates, such as *Daphnia* sp..[\[2\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

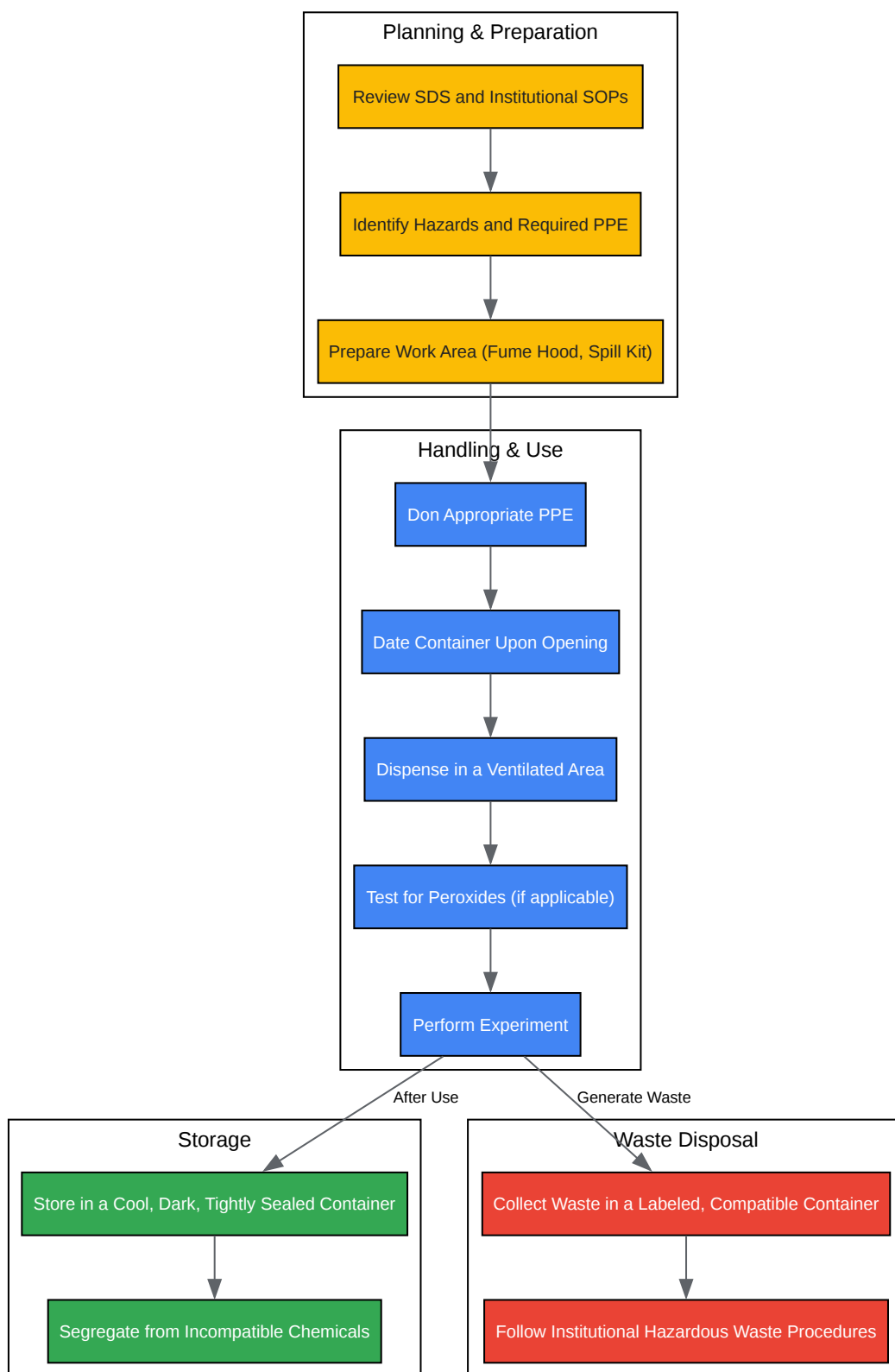
- Principle: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours.[\[2\]](#)[\[18\]](#)[\[19\]](#)
- Methodology:
 - Test Organisms: *Daphnia magna* less than 24 hours old are used.[\[2\]](#)[\[18\]](#)[\[21\]](#)
 - Exposure: The daphnids are exposed to at least five different concentrations of the test substance.[\[18\]](#)

- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours.[\[2\]](#)[\[18\]](#)[\[20\]](#)[\[21\]](#)
- Endpoint: The EC50 (the concentration that causes immobilization in 50% of the daphnids) is calculated.[\[20\]](#)[\[21\]](#)

Visualized Safety Information

The following diagrams illustrate key safety considerations for handling **ethyl trityl ether**.





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